

In-Depth Literature Review of NSC 409012: A Technical Guide

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Compound of Interest

Compound Name: NSC 409012

Cat. No.: B1599375

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Introduction

NSC 409012, chemically identified as 5-(4-iodobenzylidene)rhodanine, is a synthetic compound belonging to the rhodanine family. Rhodanine and its derivatives have attracted interest in medicinal chemistry due to their diverse range of reported biological activities. This document provides a comprehensive review of the existing scientific literature on **NSC 409012**, with a focus on its biochemical properties, experimental data, and relevant biological pathways.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **NSC 409012** is presented in Table 1. This information is compiled from various chemical supplier databases.

Property	Value	Source
Chemical Formula	C ₁₀ H ₆ INOS ₂	[1][2]
Molecular Weight	347.2 g/mol	[2]
CAS Number	90947-00-5	[1][2]
Synonym	5-(4-iodobenzylidene)rhodanine	[2]
Appearance	Powder	[1]
Purity	Typically >98% by HPLC	[2]
Solubility	Soluble in DMSO	[2]

Biological Activity and Potential Applications

While specific peer-reviewed studies on **NSC 409012** are not available in the public domain, chemical suppliers suggest it is an "active compound".[1] The broader class of rhodanine derivatives has been investigated for a variety of pharmacological effects. These include potential anti-inflammatory, anti-tumor, antioxidant, and antifungal activities.[2] It is also suggested that compounds of this nature may play a role in the regulation of gene expression, cell proliferation, and apoptosis.[2] However, it is crucial to note that these claims for **NSC 409012** itself are not substantiated by published scientific literature.

Experimental Data

A thorough search of scientific databases has revealed no publicly available quantitative data from experimental studies on **NSC 409012**. This includes, but is not limited to, IC50 values, Ki values, pharmacokinetic parameters, or efficacy data from in vitro or in vivo models.

Experimental Protocols

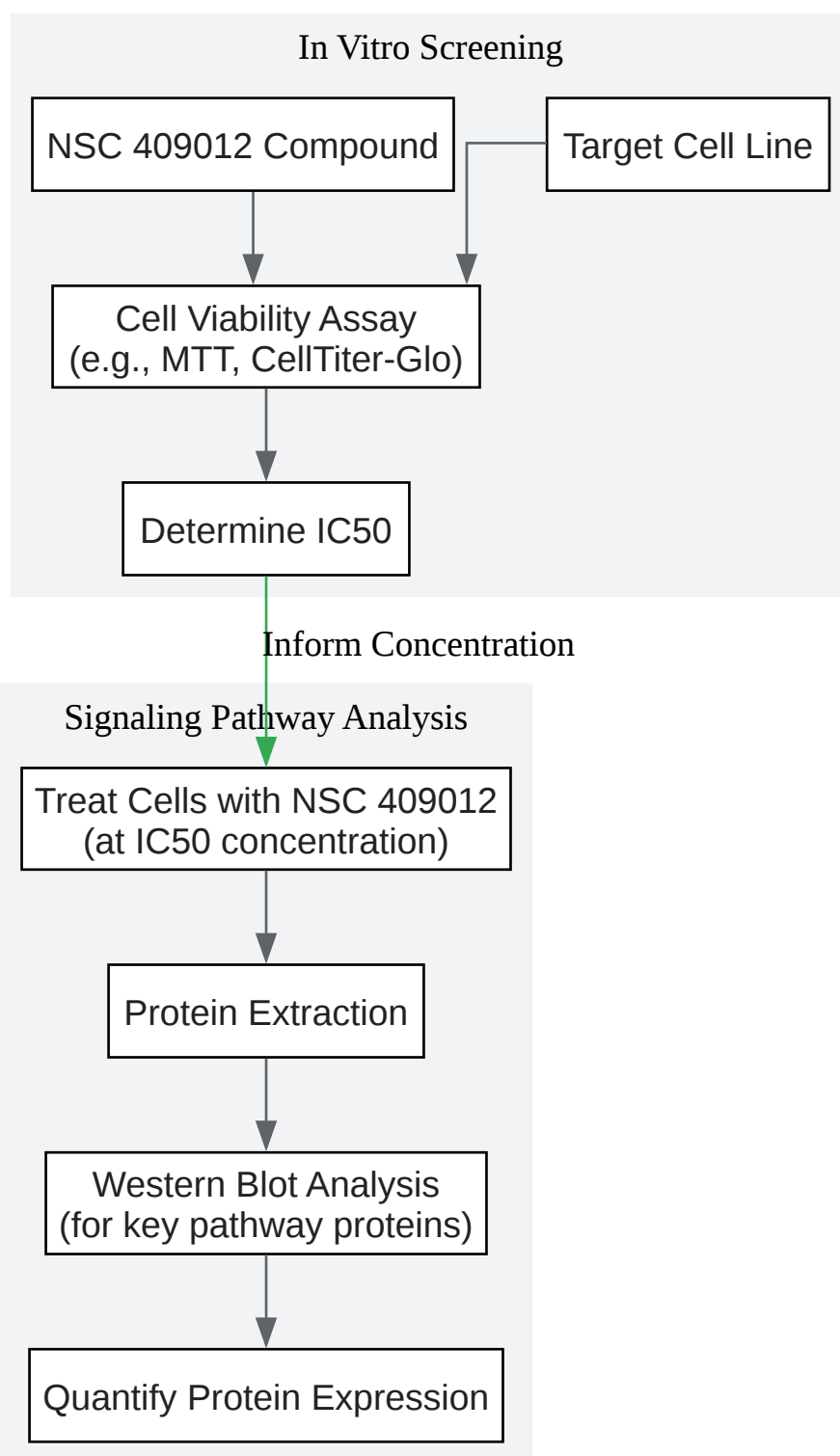
Detailed experimental protocols for assays involving **NSC 409012** are not available in the published scientific literature. General methodologies for synthesizing rhodanine derivatives have been described, which typically involve the Knoevenagel condensation of an aldehyde (in this case, 4-iodobenzaldehyde) with rhodanine. However, specific reaction conditions,

purification methods, and analytical characterization for **NSC 409012** are not detailed in research papers.

Signaling Pathways and Mechanisms of Action

Due to the absence of dedicated research on **NSC 409012**, there is no information regarding its specific mechanism of action or the signaling pathways it may modulate. Any discussion on its potential biological targets would be purely speculative and based on the activities of other rhodanine derivatives.

To illustrate a hypothetical experimental workflow for screening a compound like **NSC 409012** for its effect on a generic signaling pathway, the following diagram is provided.



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Hypothetical workflow for in vitro analysis of **NSC 409012**.

Conclusion

The current body of scientific literature available in the public domain on **NSC 409012** is exceedingly limited. While chemical suppliers provide basic information about its identity and suggest it may be biologically active, there is a notable absence of peer-reviewed research to substantiate these claims. Consequently, critical information for drug development professionals and researchers, such as quantitative biological data, detailed experimental protocols, and an understanding of its mechanism of action and effects on signaling pathways, is not available. Further investigation into this compound would be required to ascertain its potential as a pharmacological agent.

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References

- 1. Buy 5-(4-Iodobenzylidene)rhodanine (EVT-1619154) [[evitachem.com](https://www.evitachem.com)]
- 2. NSC 409012 (DCC-DC10599-100mg) bei Hölzel-Diagnostika [[hoelzel-biotech.com](https://www.hoelzel-biotech.com)]
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